

Application Notes and Protocols for JBSNF-000088 In Vivo Studies

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Compound of Interest

Compound Name: JBSNF-000088

Cat. No.: B1672817

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These application notes provide a comprehensive overview of the experimental protocols for in vivo studies involving **JBSNF-000088**, a potent and orally active inhibitor of Nicotinamide N-methyltransferase (NNMT). This document details the compound's mechanism of action, summarizes key quantitative data, and provides a detailed methodology for a diet-induced obesity (DIO) mouse model.

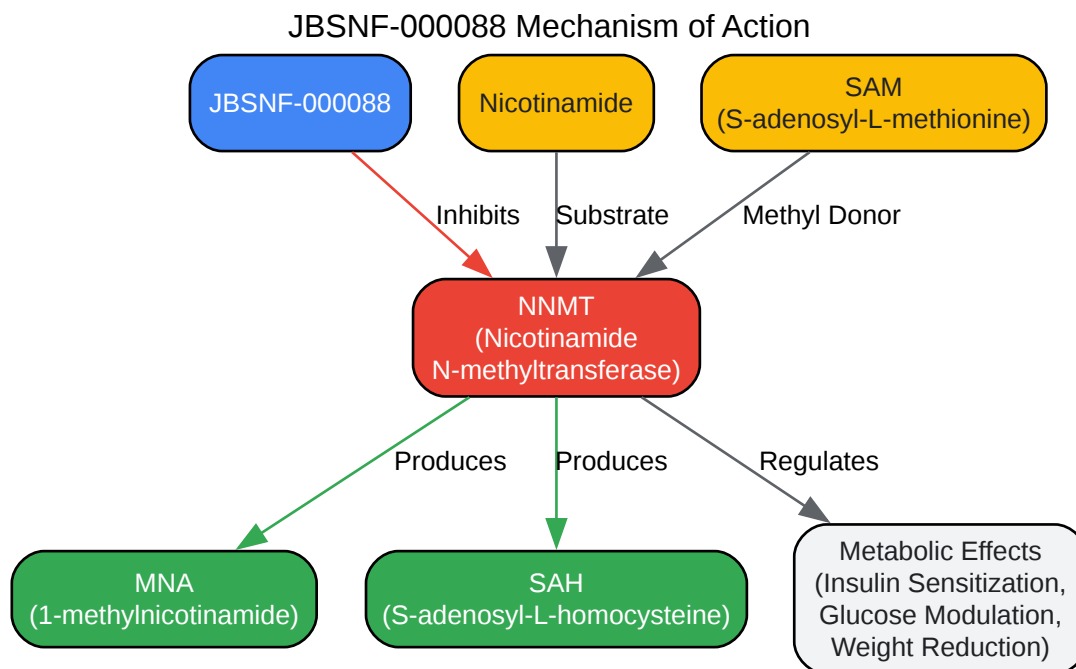
Mechanism of Action

JBSNF-000088 is an analog of nicotinamide that functions by inhibiting the enzymatic activity of NNMT.^{[1][2]} NNMT is a cytosolic enzyme that catalyzes the methylation of nicotinamide to 1-methylnicotinamide (MNA), utilizing S-adenosyl-L-methionine (SAM) as a methyl donor.^{[3][4]} By inhibiting NNMT, **JBSNF-000088** reduces the levels of MNA and modulates cellular metabolism.^{[4][5]} This inhibition leads to increased insulin sensitization, improved glucose modulation, and a reduction in body weight in animal models of metabolic diseases.^{[1][5]} The effects of **JBSNF-000088** are specific to NNMT, as they are not observed in NNMT knockout mice.^{[3][4]}

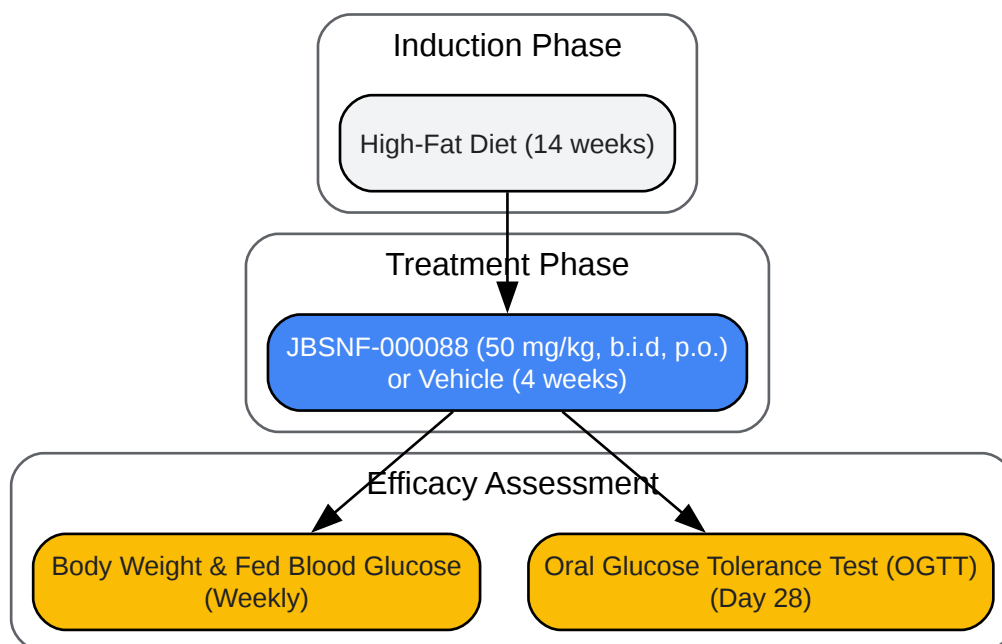
Signaling Pathway

The inhibition of NNMT by **JBSNF-000088** initiates a cascade of metabolic changes. By preventing the consumption of SAM and the production of MNA, **JBSNF-000088** is thought to

influence downstream pathways that are sensitive to the cellular SAM/SAH and NAD⁺/NADH ratios. This includes pathways involved in energy metabolism and epigenetic regulation.



Experimental Workflow for DIO Mouse Study



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